

Fenpropathrin-d5 material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: Fenpropathrin-d5

Cat. No.: B12422148

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Fenpropathrin-d5: A Technical Safety Guide for Researchers

This in-depth technical guide provides comprehensive material safety data sheet (MSDS) information for **Fenpropathrin-d5**, tailored for researchers, scientists, and professionals in drug development. **Fenpropathrin-d5** is the deuterated form of Fenpropathrin, a synthetic pyrethroid insecticide.^{[1][2]} While specific safety data for the deuterated compound is limited, the toxicological and safety information for Fenpropathrin is considered largely applicable.

Core Chemical and Physical Properties

Fenpropathrin-d5 is a synthetic pyrethroid, and its non-deuterated form, Fenpropathrin, is used as an insecticide and acaricide.^[3] It acts as a non-systemic agent with contact and stomach action.^[3] The technical grade product can appear as a yellowish-brown or reddish-brown solid or liquid.^[4]

Property	Value
Chemical Formula	C22H18D5NO3
Molecular Weight	354.45 g/mol
Appearance	Yellowish-brown solid or liquid
Odor	Faint, characteristic
Melting Point	25-50 °C
Boiling Point	377 °C
Density	1.103 g/cm ³ at 20 °C
Water Solubility	0.33 ppm at 25 °C
Solubility in Organic Solvents	Readily soluble in common organic solvents
Vapor Pressure	7.3 x 10 ⁻² Pa at 20 °C
Octanol/Water Partition Coefficient (log Kow)	6

Toxicological Data

Fenpropathrin is classified as a hazardous substance. It is toxic if swallowed, very toxic by inhalation, and harmful in contact with skin.

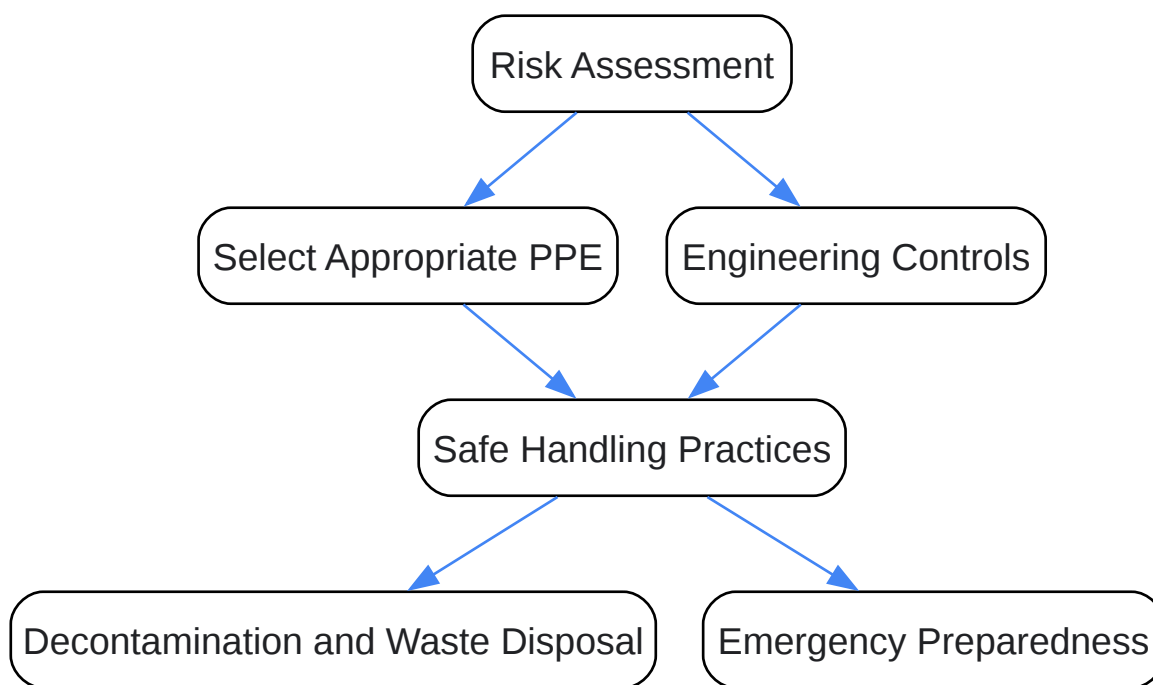
Metric	Value	Species
Oral LD50	48.5 mg/kg (female)	Rat
54.0 mg/kg (male)	Rat	
164 mg/kg	Rat	
Dermal LD50	>600 mg/kg	Rat
Inhalation LC50	>96 mg/m ³	Rat
Maternal NOEL (No-Observed-Effect Level)	0.4 mg/kg/day	Rat
Developmental NOEL	>10 mg/kg/day	Rat
Reproductive NOEL (Pups)	120 ppm (8.0 mg/kg/day male, 10.1 mg/kg/day female)	Rat

Hazard Identification and Safety Precautions

Exposure to Fenpropathrin can cause symptoms typical of pyrethroid toxicity, including tremors, muscular incoordination, and weakness. Ingestion may lead to nausea, vomiting, abdominal pain, and diarrhea.

Personal Protective Equipment (PPE) and Handling

A risk assessment should be conducted before handling. The following diagram outlines a general workflow for safe handling.



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Fig. 1: Safe Handling Workflow

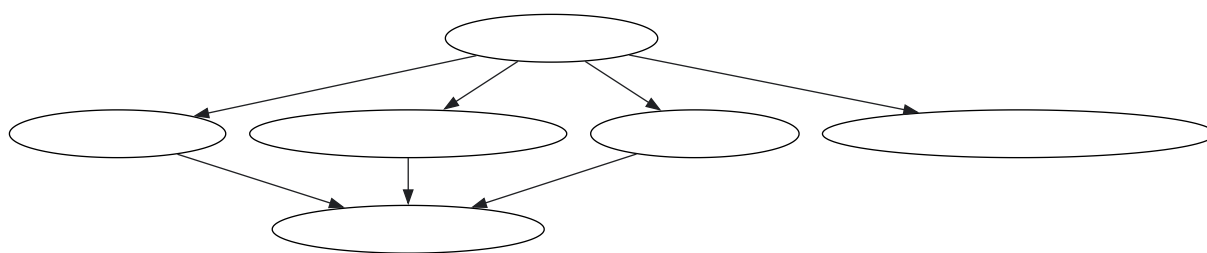
Experimental Protocol for Safe Handling:

- Risk Assessment: Evaluate the specific procedures and potential for exposure.
- Engineering Controls: Use in a well-ventilated area, preferably a chemical fume hood.
- Personal Protective Equipment:
 - Eye Protection: Wear safety glasses or goggles.
 - Skin Protection: Wear protective gloves and a lab coat.
 - Respiratory Protection: If ventilation is inadequate or dusts/aerosols are generated, use an approved respirator.
- Handling: Avoid all personal contact, including inhalation and contact with skin and eyes. Do not eat, drink, or smoke in the handling area.
- Storage: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.

- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Emergency Procedures

In case of exposure, follow these first aid measures.



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Fig. 2: Emergency Response Protocol

Experimental Protocol for Emergency Response:

- Inhalation: Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected area thoroughly with soap and water.
- Eye Contact: Rinse eyes with plenty of water for several minutes, removing contact lenses if present.
- Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.

Fire and Explosion Hazards

Fenpropathrin is not highly flammable, but fine dust may form explosive mixtures with air.

- Flash Point: 205 °C
- Suitable Extinguishing Media: Carbon dioxide, dry chemical, foam, or water fog.
- Fire Fighting Procedures: Wear full protective clothing and self-contained breathing apparatus.

Environmental Hazards

Fenpropathrin is very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment. It is also highly toxic to bees. Prevent spillage from entering drains or watercourses.

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